

Personal protective equipment for handling Benzofuran-7-carboxylic acid

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Compound of Interest

Compound Name: *Benzofuran-7-carboxylic acid*

Cat. No.: *B1281939*

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Essential Safety and Handling Guide for Benzofuran-7-carboxylic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **Benzofuran-7-carboxylic acid** is paramount. This guide provides immediate, essential safety protocols and logistical information to minimize risks and ensure operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Benzofuran-7-carboxylic acid is classified with the following hazards:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Specific Equipment	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[2]
Skin Protection	Chemical-resistant, impervious gloves (inspect before use); Fire/flammable resistant and impervious clothing; Long-sleeved clothing	EU Directive 89/686/EEC and the standard EN 374[2]
Respiratory Protection	Full-face respirator if exposure limits are exceeded or irritation is experienced. Use type P95 (US) or P1 (EU EN 143) for nuisance exposures, and higher-level protection like OV/AG/P99 (US) or ABEK-P2 (EU EN 143) for higher concentrations.	NIOSH (US) or CEN (EU) approved[3]

Safe Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain chemical integrity.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid the formation of dust and aerosols.[2]
- Avoid contact with skin and eyes.[2]
- Use non-sparking tools to prevent ignition.[2]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly closed container.[4]
- Keep in a dry, cool, and well-ventilated place.[2][4]
- Store away from incompatible materials and foodstuff containers.[2]

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is crucial.

Exposure Type	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[2][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Spillage and Disposal

Accidental Release Measures:

- Evacuate personnel to a safe area and ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Wear appropriate personal protective equipment.[2]

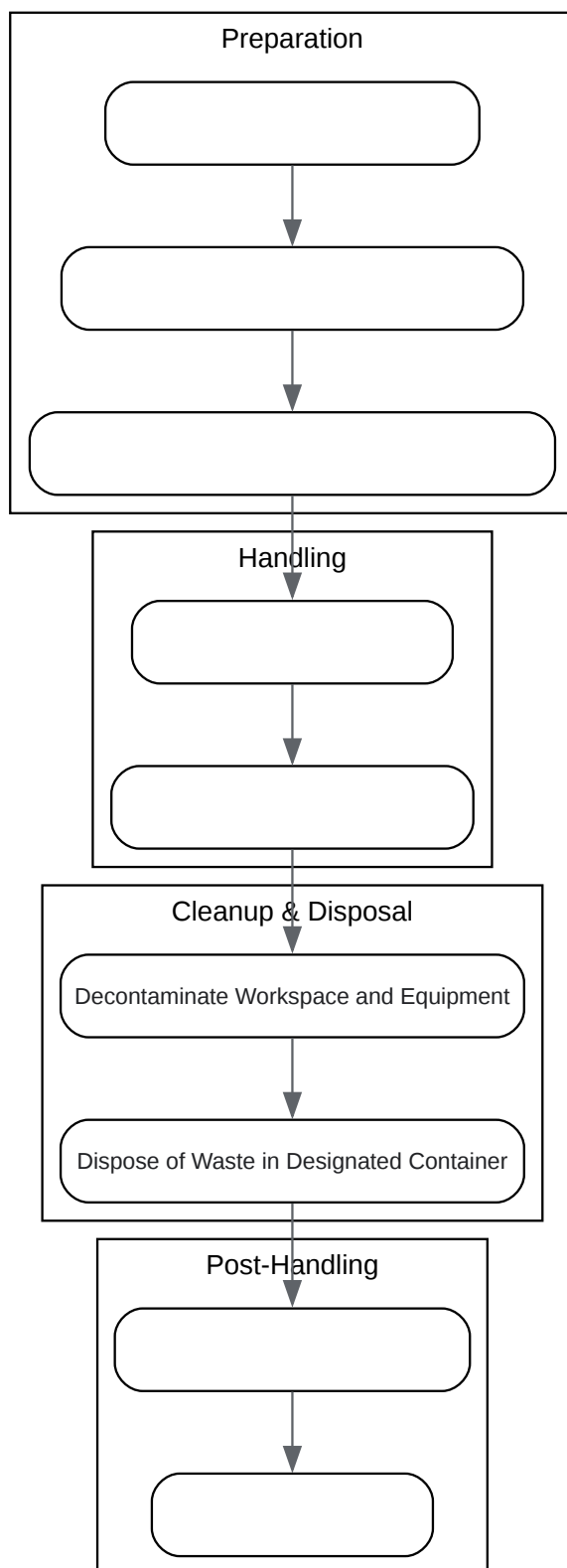
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
[\[2\]](#)
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#)

Disposal:

- Disposal of **Benzofuran-7-carboxylic acid** and its containers must be done in accordance with local, state, and federal regulations.
- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)

Operational Workflow for Handling Benzofuran-7-carboxylic Acid

The following diagram outlines the standard procedure for safely handling **Benzofuran-7-carboxylic acid** in a laboratory setting.



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